

# 3-Amino-6-bromopyrazine-2-carboxamide molecular weight

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## Compound of Interest

**Compound Name:** 3-Amino-6-bromopyrazine-2-carboxamide

**Cat. No.:** B173501

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An In-Depth Technical Guide to **3-Amino-6-bromopyrazine-2-carboxamide**: Properties, Applications, and Experimental Considerations

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **3-Amino-6-bromopyrazine-2-carboxamide**, a key organic building block. It delves into its core physicochemical properties, its critical role as a versatile intermediate in pharmaceutical and agrochemical research, and practical considerations for its handling, synthesis, and analysis. The information is structured to provide not just procedural steps but also the scientific rationale behind them, ensuring a deeper understanding for researchers and developers.

## Section 1: Core Molecular Profile

**3-Amino-6-bromopyrazine-2-carboxamide** is a heterocyclic organic compound whose structure is foundational for further chemical synthesis. Its unique arrangement of a pyrazine ring substituted with amino, bromo, and carboxamide functional groups makes it a valuable scaffold in medicinal and agricultural chemistry.<sup>[1]</sup>

Table 1: Chemical Identifiers and Properties

Property	Value	Source(s)
Molecular Weight	<b>217.03 g/mol</b>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>5</sub> H <sub>5</sub> BrN <sub>4</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	17890-77-6	<a href="#">[2]</a>
Appearance	White to orange to green powder/crystal	<a href="#">[1]</a>
Melting Point	216 °C	<a href="#">[1]</a>
Purity	Typically ≥97%	<a href="#">[2]</a> <a href="#">[3]</a>

| MDL Number | MFCD13689185 |[\[1\]](#) |

Storage and Handling: The compound should be stored at room temperature.[\[1\]](#)[\[3\]](#) Due to its chemical nature, it is often supplied under an inert argon atmosphere to prevent degradation.[\[2\]](#)

## Section 2: The Scientific Rationale: Applications in Research and Development

The utility of **3-Amino-6-bromopyrazine-2-carboxamide** stems from its functionality as a versatile chemical intermediate.[\[1\]](#) The pyrazine core is a common motif in biologically active molecules, and the compound's functional groups (amino, bromo, carboxamide) serve as reactive handles for building more complex molecular architectures.

## Pharmaceutical Synthesis

This compound is a cornerstone in the synthesis of novel therapeutic agents.[\[1\]](#) Its structure allows for modifications that can enhance biological activity, making it a key player in drug design.[\[1\]](#)

- Oncology: The 3-aminopyrazine-2-carboxamide scaffold is integral to the development of Fibroblast Growth Factor Receptor (FGFR) inhibitors, a promising class of targeted cancer therapies.[\[4\]](#)[\[5\]](#) Research has demonstrated that derivatives can block FGFR activation and downstream signaling pathways, showing potent antitumor activity in cancer cells with FGFR abnormalities.[\[4\]](#)[\[5\]](#)

- Anti-inflammatory and Antimycobacterial Agents: The compound serves as a starting material for creating new anti-inflammatory drugs.[1] Furthermore, derivatives have been synthesized and evaluated for their antimycobacterial properties, with some showing significant activity against *Mycobacterium tuberculosis*.[6]

Caption: Role as a versatile chemical scaffold in R&D.

## Agrochemical Formulations

Beyond pharmaceuticals, this compound is explored in agricultural chemistry for the development of novel pesticides and herbicides.[1] The presence of the bromine atom in its structure can be particularly advantageous, as it often enhances the stability and efficacy of the final agrochemical product.[1]

## Advanced Applications

- Material Science: Researchers are investigating its potential in creating new materials with specific electronic and optical properties, which could be useful for developing advanced sensors and devices.[1]
- Biochemical Research: It is used as a tool to study enzyme interactions and metabolic pathways, aiding in the fundamental understanding of biological processes and disease mechanisms.[1]
- Analytical Chemistry: In a laboratory setting, it can serve as a reference standard for the accurate quantification and characterization of related compounds in various analytical methods.[1]

## Section 3: Experimental Protocols and Methodologies

A self-validating experimental approach is crucial when working with high-purity intermediates. The following protocols incorporate checkpoints and rationale to ensure reproducibility and accuracy.

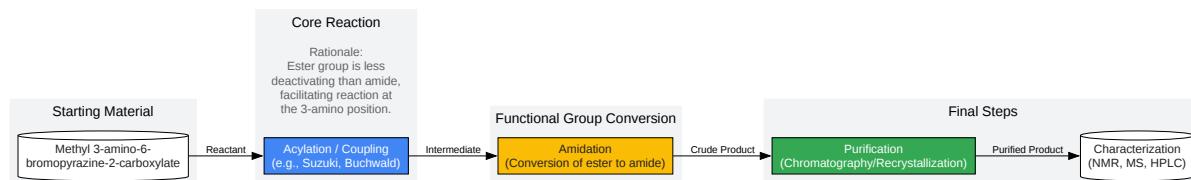
## Secure Handling and Storage Protocol

Proper handling is the first step in maintaining the integrity of the compound.

- Receiving and Inspection: Upon receipt, visually inspect the container for any signs of damage. Confirm the product identity against the certificate of analysis (CoA).
- Inert Atmosphere Transfer: If the compound is to be used in portions, conduct transfers inside a glovebox or under a stream of inert gas (e.g., Argon) to minimize exposure to air and moisture. This is critical as the compound is often stored under Argon.[2]
- Weighing: Use a calibrated analytical balance. Weigh the desired amount quickly and efficiently to reduce time exposed to the ambient atmosphere.
- Storage: Immediately after use, tightly reseal the container, purge with Argon if possible, and store at room temperature away from light and moisture.[1][3]

## Conceptual Synthetic Workflow: Derivative Synthesis

Direct acylation of **3-Amino-6-bromopyrazine-2-carboxamide** can be challenging due to the low nucleophilicity of the 3-amino group.[6] Therefore, a common and more effective strategy involves using the corresponding methyl ester, **Methyl 3-amino-6-bromopyrazine-2-carboxylate**, as the starting material for building more complex derivatives.[6]



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